

Spectroscopic Characterization of 5-Chloro-2-methylaniline Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-2-methylaniline
hydrochloride

CAS No.: 6259-42-3

Cat. No.: B1582971

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **5-Chloro-2-methylaniline hydrochloride** (CAS Number: 6259-42-3), a key intermediate in the synthesis of various dyes and pharmaceuticals.^[1] This document is intended for researchers, scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The guide emphasizes not just the data itself, but the underlying principles and experimental considerations essential for accurate interpretation and application in a research and development setting.

Introduction to 5-Chloro-2-methylaniline Hydrochloride

5-Chloro-2-methylaniline hydrochloride is the salt form of the parent aromatic amine, 5-chloro-2-methylaniline. The hydrochloride form often enhances the compound's stability and solubility in aqueous media, which is advantageous for various applications. Spectroscopic analysis is fundamental to confirming the identity, purity, and structure of this compound. This

guide will delve into the distinct spectroscopic signatures that arise from its molecular structure: a benzene ring substituted with a chlorine atom, a methyl group, and an ammonium group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. For **5-Chloro-2-methylaniline hydrochloride**, both ^1H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework.

Experimental Protocol: NMR Spectroscopy

A robust NMR analysis begins with meticulous sample preparation and the selection of appropriate acquisition parameters.

Methodology:

- **Sample Preparation:** Accurately weigh approximately 10-20 mg of **5-Chloro-2-methylaniline hydrochloride** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent, such as Dimethyl Sulfoxide- d_6 (DMSO- d_6). DMSO- d_6 is an excellent choice for amine salts due to its high polarity and its ability to solubilize the compound while allowing for the observation of exchangeable protons (e.g., $-\text{NH}_3^+$).
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, for instance, a 400 MHz or 500 MHz instrument, to acquire the spectra.
- **^1H NMR Acquisition:**
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans for good signal-to-noise ratio.
 - The spectral width should be set to encompass the expected chemical shift range (typically 0-12 ppm).
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum.

- Due to the low natural abundance of ^{13}C , a greater number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- The spectral width should cover the range of 0-200 ppm.

Diagram of the NMR Experimental Workflow:

Caption: Workflow for NMR spectroscopic analysis.

^1H NMR Spectral Data and Interpretation

While a definitive ^1H NMR spectrum for **5-Chloro-2-methylaniline hydrochloride** is not readily available in public databases, a reliable prediction can be made based on the spectrum of the free base, 5-Chloro-2-methylaniline, and the known effects of protonation on anilinic systems. [2][3] The protonation of the amino group to an ammonium group ($-\text{NH}_3^+$) leads to a significant downfield shift of the aromatic protons due to the increased electron-withdrawing nature of the substituent.

Table 1: Predicted ^1H NMR Spectroscopic Data for **5-Chloro-2-methylaniline Hydrochloride** in $\text{DMSO}-d_6$

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10.0 - 11.0	Broad	3H	$-\text{NH}_3^+$
~7.5 - 7.6	Doublet (d)	1H	Ar-H (H-6)
~7.3 - 7.4	Doublet of	1H	Ar-H (H-4)
Doublets (dd)			
~7.2 - 7.3	Doublet (d)	1H	Ar-H (H-3)
~2.3 - 2.4	Singlet (s)	3H	$-\text{CH}_3$

Interpretation:

- $-\text{NH}_3^+$ Protons (δ ~10.0-11.0): The three protons of the ammonium group are expected to appear as a broad signal significantly downfield. This broadness is due to quadrupolar

relaxation and exchange with trace amounts of water in the solvent.

- Aromatic Protons ($\delta \sim 7.2-7.6$): The protonation of the amino group causes a deshielding effect on the aromatic protons, shifting them downfield compared to the free aniline.
 - H-6: This proton is ortho to the $-\text{NH}_3^+$ group and will appear as a doublet.
 - H-4: This proton is meta to the $-\text{NH}_3^+$ group and ortho to the chlorine atom, resulting in a doublet of doublets.
 - H-3: This proton is ortho to the methyl group and meta to the $-\text{NH}_3^+$ group, appearing as a doublet.
- Methyl Protons ($\delta \sim 2.3-2.4$): The methyl group protons will appear as a sharp singlet, as there are no adjacent protons to cause splitting.

¹³C NMR Spectral Data and Interpretation

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. Each chemically non-equivalent carbon atom gives a distinct signal.

Table 2: ¹³C NMR Spectroscopic Data for **5-Chloro-2-methylaniline Hydrochloride**[\[4\]](#)

Chemical Shift (δ , ppm)	Assignment
136.1	C-Cl
133.5	C-NH ₃ ⁺
131.9	Ar-CH
128.4	Ar-C (quat)
123.5	Ar-CH
120.6	Ar-CH
17.0	-CH ₃

Interpretation:

- Aromatic Carbons (δ 120-137): The six aromatic carbons resonate in the typical downfield region for sp^2 hybridized carbons. The carbon attached to the electron-withdrawing chlorine atom (C-Cl) and the ammonium group (C-NH₃⁺) are found at the lower end of this range. The quaternary carbon (C-2) is also observed in this region.
- Methyl Carbon (δ 17.0): The sp^3 hybridized carbon of the methyl group appears significantly upfield, which is characteristic for aliphatic carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **5-Chloro-2-methylaniline hydrochloride** will show characteristic absorption bands for the ammonium group, the aromatic ring, and the C-Cl bond.

Experimental Protocol: FTIR Spectroscopy (KBr Pellet Method)

The KBr pellet method is a common technique for obtaining the IR spectrum of a solid sample.

Methodology:

- Sample Preparation:
 - Thoroughly grind 1-2 mg of **5-Chloro-2-methylaniline hydrochloride** with approximately 100-200 mg of dry, spectroscopic grade Potassium Bromide (KBr) in an agate mortar.
 - The mixture should be a fine, homogeneous powder.
- Pellet Formation:
 - Transfer the powder into a pellet die.
 - Apply pressure (typically 8-10 tons) using a hydraulic press to form a thin, transparent pellet.
- Data Acquisition:
 - Place the KBr pellet in the sample holder of an FTIR spectrometer.

- Acquire the spectrum, typically in the range of 4000-400 cm^{-1} .
- A background spectrum of a pure KBr pellet should be recorded and subtracted from the sample spectrum.

Diagram of the FTIR (KBr Pellet) Experimental Workflow:

Caption: Workflow for FTIR spectroscopy using the KBr pellet method.

IR Spectral Data and Interpretation

The formation of the anilinium ion ($-\text{NH}_3^+$) from the amine ($-\text{NH}_2$) results in significant changes in the IR spectrum.

Table 3: Key IR Absorption Bands for **5-Chloro-2-methylaniline Hydrochloride**

Wavenumber (cm^{-1})	Intensity	Assignment
~3000-2800	Broad, Strong	N-H stretching (of $-\text{NH}_3^+$)
~1600-1500	Medium-Strong	C=C aromatic ring stretching, N-H bending
~1200-1000	Medium	C-N stretching
~800-600	Medium-Strong	C-H out-of-plane bending, C-Cl stretching

Interpretation:

- N-H Stretching (~3000-2800 cm^{-1}): The most prominent feature for an amine salt is the broad and strong absorption in this region, corresponding to the stretching vibrations of the N-H bonds in the $-\text{NH}_3^+$ group. This is in contrast to the two sharp peaks typically seen for a primary amine.
- Aromatic C=C Stretching and N-H Bending (~1600-1500 cm^{-1}): The absorptions for the aromatic ring C=C stretching are present in this region. Overlapping with these are the N-H bending (scissoring) vibrations of the ammonium group.

- C-N Stretching ($\sim 1200\text{-}1000\text{ cm}^{-1}$): The stretching vibration of the C-N bond is expected in this fingerprint region.
- C-H Out-of-Plane Bending and C-Cl Stretching ($\sim 800\text{-}600\text{ cm}^{-1}$): The substitution pattern on the benzene ring can be inferred from the C-H out-of-plane bending bands. The C-Cl stretching vibration also typically appears in this lower frequency region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, which is crucial for determining the molecular weight and confirming the elemental composition.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Electron ionization is a common technique for the analysis of relatively volatile and thermally stable small molecules.

Methodology:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC). For the hydrochloride salt, direct insertion with heating is common.
- Ionization: Bombard the sample with a high-energy electron beam (typically 70 eV). This will cause the molecule to ionize and fragment. It is important to note that the hydrochloride salt will likely dissociate into the free amine and HCl gas in the hot injection port or ion source. Therefore, the resulting mass spectrum will be that of the free base, 5-Chloro-2-methylaniline.
- Mass Analysis: The resulting ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., a quadrupole).
- Detection: The abundance of each ion is measured by a detector, generating a mass spectrum.

Diagram of the EI-MS Experimental Workflow:

Caption: Workflow for Electron Ionization Mass Spectrometry.

Mass Spectral Data and Interpretation

The mass spectrum will correspond to the free base, 5-Chloro-2-methylaniline (Molecular Weight: 141.60 g/mol).^[5]

Table 4: Major Ions in the Mass Spectrum of 5-Chloro-2-methylaniline^[5]

m/z	Relative Intensity	Assignment
141	High	Molecular Ion $[M]^+$
143	$\sim 1/3$ of M^+	Isotope Peak $[M+2]^+$ due to ^{37}Cl
106	Moderate	$[M - \text{Cl}]^+$
140	Moderate	$[M - \text{H}]^+$

Interpretation:

- Molecular Ion Peak (m/z 141/143): The presence of a strong molecular ion peak at m/z 141 is indicative of the molecular weight of the free amine. The characteristic isotopic pattern with a peak at m/z 143, approximately one-third the intensity of the m/z 141 peak, is definitive evidence for the presence of one chlorine atom.
- Fragment Ions:
 - m/z 106: This significant fragment corresponds to the loss of a chlorine radical from the molecular ion.
 - m/z 140: This fragment arises from the loss of a hydrogen atom, likely from the methyl or amino group.

Conclusion

The spectroscopic data presented in this guide provides a robust framework for the identification and characterization of **5-Chloro-2-methylaniline hydrochloride**. The combination of NMR, IR, and MS techniques allows for an unambiguous confirmation of its structure. The key features to note are the downfield shifts in the ^1H NMR spectrum upon protonation, the characteristic broad N-H stretch of the ammonium salt in the IR spectrum, and the mass spectrum of the free amine with its distinct chlorine isotope pattern. This guide serves as a valuable resource for scientists working with this compound, ensuring analytical accuracy and fostering a deeper understanding of its chemical properties.

References

- PubChem. (n.d.). 4-Chloroaniline. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Chloroaniline hydrochloride. Retrieved from [\[Link\]](#)
- Canadian Science Publishing. (n.d.). RING-PROTON CHEMICAL SHIFTS OF SOME SUBSTITUTED ANILINES IN CARBON TETRACHLORIDE AND TRIFLUOROACETIC ACID. Canadian Journal of Chemistry. Retrieved from [\[Link\]](#)
- New Journal of Chemistry. (n.d.). Supporting Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **5-Chloro-2-methylaniline hydrochloride**. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). NMR Spectra of Anilines. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^1H NMR Spectrum (1D, 500 MHz, CDCl_3 , experimental) (HMDB0003012). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Fig. 1 The ^1H NMR chemical shift values (δ ppm) of aniline and.... Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 5-Chloro-2-methylaniline. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 2-Chloro-N-methylaniline hydrochloride. Retrieved from [\[Link\]](#)
- Chegg. (2022, April 25). Question: What is the IR Analysis, H-NMR, and C-NMR of N-Methylaniline? (See data below & label structure.). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Chloro-2-methylaniline Hydrochloride | 6259-42-3 | TCI EUROPE N.V. [[tcichemicals.com](https://www.tcichemicals.com)]
- 2. 5-Chloro-2-methylaniline(95-79-4) 1H NMR spectrum [[chemicalbook.com](https://www.chemicalbook.com)]
- 3. [cdnsiencepub.com](https://pubs.cdnsciencepub.com) [[cdnsiencepub.com](https://pubs.cdnsciencepub.com)]
- 4. 5-Chloro-2-methylaniline hydrochloride | C7H9Cl2N | CID 80416 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-Chloro-2-methylaniline | C7H8ClN | CID 7260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of 5-Chloro-2-methylaniline Hydrochloride: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582971/docs#spectroscopic-characterization-of-5-chloro-2-methylaniline-hydrochloride-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)